

# Technical Guide: Physical Properties of Dimethyl Phthalate (Ring-d4)

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## Compound of Interest

Compound Name: Dimethyl phthalate (Ring-d4)

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This technical guide provides a comprehensive overview of the core physical properties of **Dimethyl phthalate (Ring-d4)**. This deuterated form of Dimethyl phthalate is a crucial tool in various research and development applications, particularly as an internal standard for quantitative analysis.

## Core Physical and Chemical Properties

**Dimethyl phthalate (Ring-d4)** is the deuterium-labeled version of Dimethyl phthalate, a ubiquitous compound used as a plasticizer.<sup>[1]</sup> The incorporation of deuterium atoms into the benzene ring results in a higher molecular weight compared to its non-deuterated counterpart, which allows for its use as a tracer or internal standard in analytical techniques like NMR, GC-MS, or LC-MS.<sup>[1]</sup>

The physical properties of **Dimethyl phthalate (Ring-d4)** are summarized below. For comparative purposes, data for the non-deuterated Dimethyl phthalate are also included where available.

## General Properties

Property	Dimethyl phthalate (Ring-d4)	Dimethyl phthalate
Molecular Formula	C <sub>10</sub> H <sub>6</sub> D <sub>4</sub> O <sub>4</sub> [2]	C <sub>10</sub> H <sub>10</sub> O <sub>4</sub> [3][4]
Molecular Weight	198.21 g/mol [1][2][5]	194.184 g/mol [4][6]
Appearance	Colorless to light yellow liquid[1][7]	Colorless, oily liquid[3][6][8]
Odor	No data available	Slight aromatic odor[3][6]
Density	1.214 g/cm <sup>3</sup> [1][7][9]	1.19 g/cm <sup>3</sup> at 25 °C[6][10]

## Thermal and Solubility Properties

Property	Dimethyl phthalate (Ring-d4)	Dimethyl phthalate
Melting Point	2 °C[9][11]	2 °C to 5.5 °C[6][8][12]
Boiling Point	No data available	282 °C to 284 °C[6][10][11]
Flash Point	No data available	146 °C[6][8][10]
Autoignition Temperature	No data available	460 °C to 490 °C[6][10][12]
Solubility in Water	No data available	Poorly soluble (~4 g/L or 0.4%) [6]
Solubility in Organic Solvents	Soluble in DMSO[7]	Readily soluble in organic solvents, alcohols, esters, and ketones[6][13]
Storage Temperature	Pure form: -20°C; In solvent: -80°C[1][7]	Room temperature, in a cool, dry, well-ventilated place[2][12][14]

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **Dimethyl phthalate (Ring-d4)** are not extensively published. However, standard analytical methods are

employed.

1. **Determination of Molecular Weight and Structure:** The molecular weight and confirmation of deuterium incorporation are typically determined using high-resolution mass spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) spectroscopy.<sup>[15]</sup>

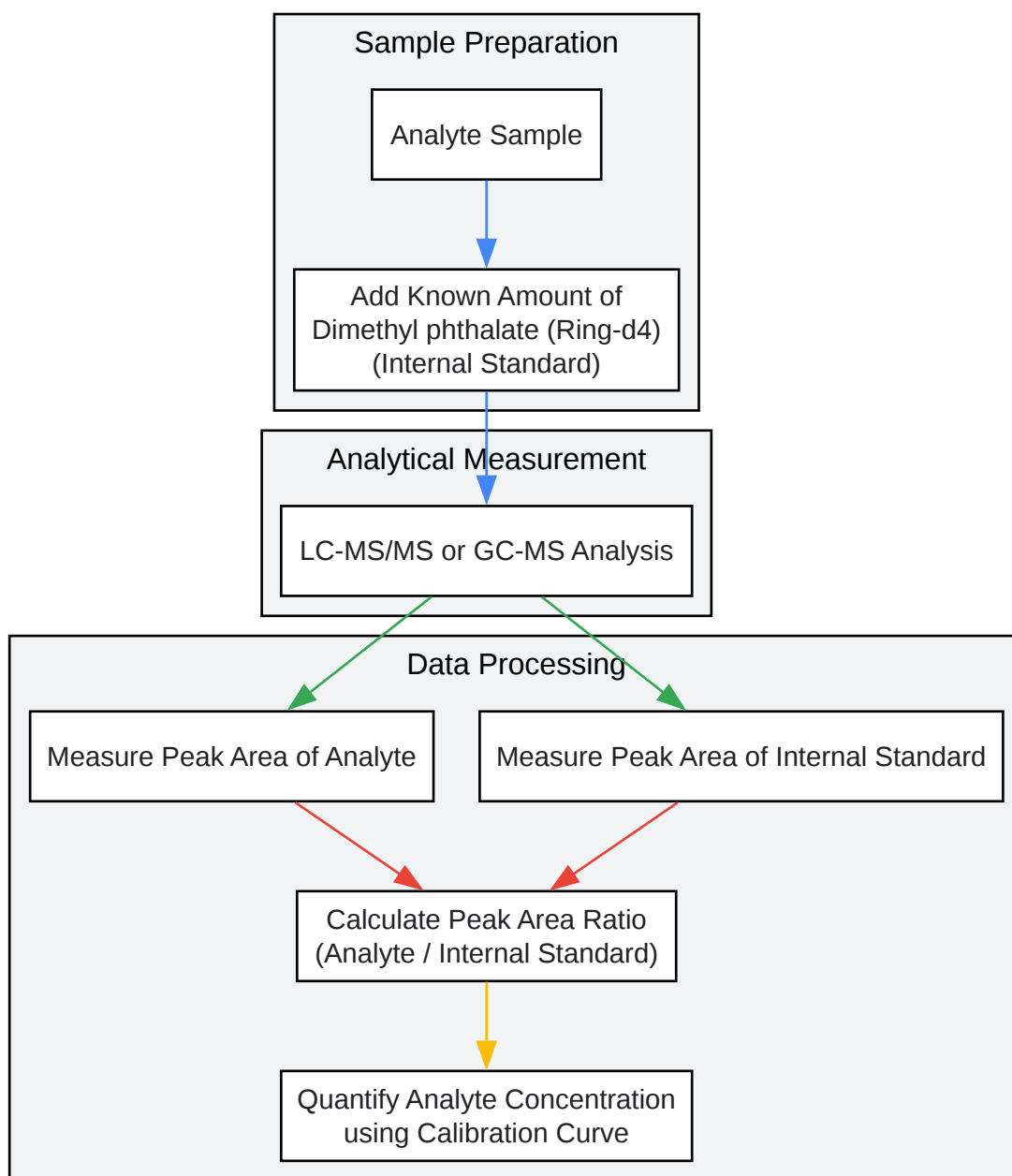
- **Mass Spectrometry (MS):** This technique is used to determine the mass-to-charge ratio, which directly provides the molecular weight. The increased mass of **Dimethyl phthalate (Ring-d4)** compared to its non-deuterated form is readily detectable.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** <sup>1</sup>H NMR and <sup>13</sup>C NMR are used to confirm the chemical structure.<sup>[15]</sup> In the case of **Dimethyl phthalate (Ring-d4)**, the absence of signals in the aromatic region of the <sup>1</sup>H NMR spectrum confirms the substitution of hydrogen with deuterium on the benzene ring.

2. **Determination of Physical State and Thermal Properties:** Standard laboratory equipment is used to determine properties like melting and boiling points.

- **Melting Point:** A melting point apparatus is used to visually observe the temperature range over which the solid-liquid phase transition occurs.
- **Boiling Point:** Distillation apparatus is used to determine the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.
- **Density:** The density is determined by measuring the mass of a known volume of the liquid using a pycnometer or a density meter.

## Visualizations

The primary application of **Dimethyl phthalate (Ring-d4)** is as an internal standard in quantitative analysis. The following workflow diagram illustrates this process.



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Caption: Workflow for quantitative analysis using an internal standard.

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